

Technical Support Center: Vinylene Carbonate Storage and Handling

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Compound of Interest

Compound Name: Vinylene carbonate

Cat. No.: B1217175

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Welcome to the technical support center for **vinylene carbonate** (VC). This resource is designed for researchers, scientists, and drug development professionals to provide clear and concise guidance on the safe storage and handling of this reactive chemical. Below you will find troubleshooting guides and frequently asked questions to address common challenges encountered during its use.

Frequently Asked Questions (FAQs) & Troubleshooting

Storage & Stability

Q1: My **vinylene carbonate** has turned yellow. Is it still usable?

A1: Liquid **vinylene carbonate** can rapidly turn yellow even in the absence of light, which is an indication of potential degradation or polymerization.^[1] The usability depends on the specific requirements of your experiment. For applications requiring high purity, such as in lithium-ion battery electrolytes, a yellow discoloration suggests the material may be compromised.^[1] If in solid form and stored correctly below 10°C, high-purity **vinylene carbonate** should remain stable for the long term.

Q2: What are the optimal storage conditions for **vinylene carbonate**?

A2: To ensure stability, **vinylene carbonate** should be stored in a cool, dry, and well-ventilated area, away from sources of ignition.^{[2][3]} It is crucial to store it in a tightly closed container,

preferably under an inert atmosphere (e.g., nitrogen).[4] For long-term stability, especially for the highly pure solid form, storage below 10°C is recommended. Some sources specify storing below 20°C.[2]

Q3: How long can I store **vinylene carbonate** after opening the container?

A3: Once opened, it is recommended that containers of **vinylene carbonate** should not be stored for more than 12 months.[3] Unopened containers from the supplier are generally considered safe to store for up to 18 months.[3] It is good practice to date the container upon receipt and upon opening to track its age.[3]

Q4: I suspect my **vinylene carbonate** has polymerized. How can I confirm this?

A4: Polymerization can manifest as an increase in viscosity, solidification, or the presence of a precipitate. If the material appears cloudy, more viscous than expected, or contains solid particles, polymerization has likely occurred. The tendency of liquid **vinylene carbonate** to polymerize is often suppressed by the addition of inhibitors like butylhydroxytoluene (BHT).[1]

Handling & Safety

Q5: What personal protective equipment (PPE) should I use when handling **vinylene carbonate**?

A5: When handling **vinylene carbonate**, it is essential to wear appropriate protective gloves, clothing to prevent skin exposure, and eye/face protection.[2][5] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if there is a risk of inhalation.[2] Work should be conducted in a well-ventilated area or under a fume hood.[5][6]

Q6: What should I do in case of a spill?

A6: For minor spills, remove all ignition sources and clean up the spill immediately using an inert absorbent material like vermiculite, sand, or earth.[2][3] Place the absorbed material into a suitable container for disposal.[2] For major spills, evacuate the area, move upwind, and alert emergency responders.[3]

Q7: What are the known incompatibilities for **vinylene carbonate**?

A7: **Vinylene carbonate** is incompatible with strong oxidizing agents, strong reducing agents, acids, and bases.[2] It should also be kept away from heat, sparks, and open flames.[4][6]

Quantitative Data Summary

For easy reference, the following table summarizes key quantitative data related to the storage and handling of **vinylene carbonate**.

Parameter	Value	Reference
Recommended Storage Temperature	Below 10°C (for long-term stability of pure solid)	
General Storage Temperature	Below 20°C	[2]
Recommended Storage Time (Opened)	Not more than 12 months	[3]
Recommended Storage Time (Unopened)	Up to 18 months	[3]
Flash Point	73 °C (163.40 °F)	[2]
Melting Point	19 - 22 °C	[6]
Boiling Point	162 - 168 °C	[6]
Density	1.36 g/cm ³ (at 20°C)	[6][7]
Moisture Content (Battery Grade)	≤ 30 ppm	[7]

Experimental Protocols

Protocol 1: Purification of **Vinylene Carbonate**

Note: Purification can be challenging due to the thermal lability of **vinylene carbonate**. It decomposes at temperatures above 80°C.[1]

- Objective: To reduce by-products and enhance purity.

- Materials: **Vinylene carbonate**, sodium borohydride or urea.
- Procedure:
 1. Stir the **vinylene carbonate** with sodium borohydride or urea at a moderately elevated temperature (well below 80°C).[1]
 2. The purification process should be gentle to avoid thermal decomposition.[1]
 3. Monitor the purity using appropriate analytical techniques such as gas chromatography (GC).

Protocol 2: Handling and Dispensing

- Objective: To safely handle and dispense **vinylene carbonate** while minimizing exposure and contamination.
- Environment: Work in a well-ventilated laboratory, preferably within a fume hood.[5][6]
- Procedure:
 1. Ensure all necessary PPE is worn, including chemical-resistant gloves, safety goggles, and a lab coat.[2][5]
 2. Ground all equipment to prevent static discharges.[2]
 3. Use spark-proof tools.[2]
 4. If the **vinylene carbonate** is solidified, it may need to be gently warmed to its melting point (19-22°C) in a controlled manner. Avoid direct, high heat.
 5. Dispense the required amount and securely close the container immediately.
 6. Clean any spills promptly with an inert absorbent material.[2]

Visual Guides

Below are diagrams to visualize key concepts related to **vinylene carbonate** handling and potential issues.

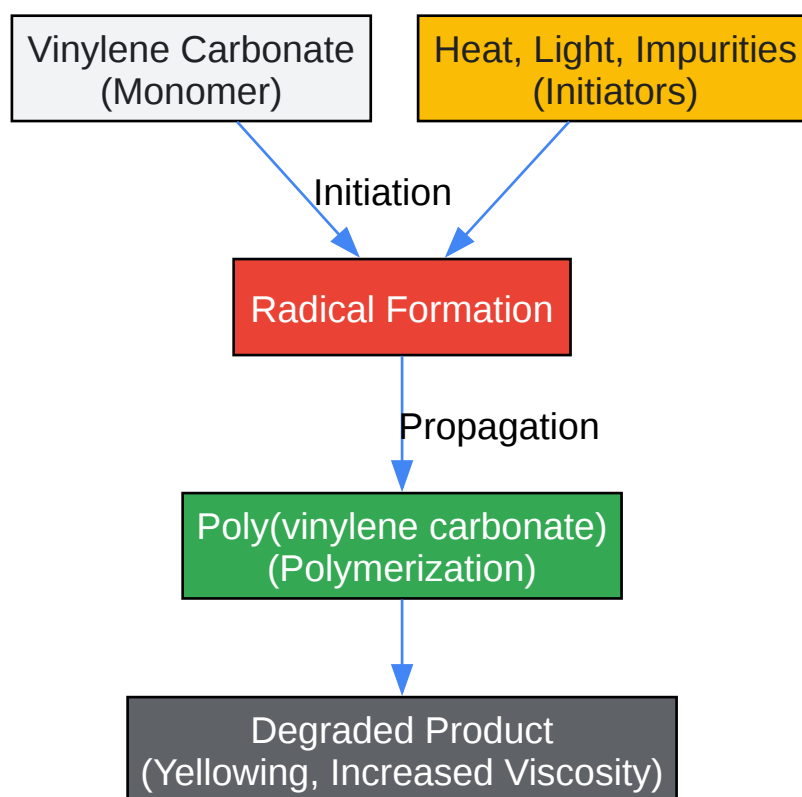


Figure 1: Vinylene Carbonate Polymerization Pathway

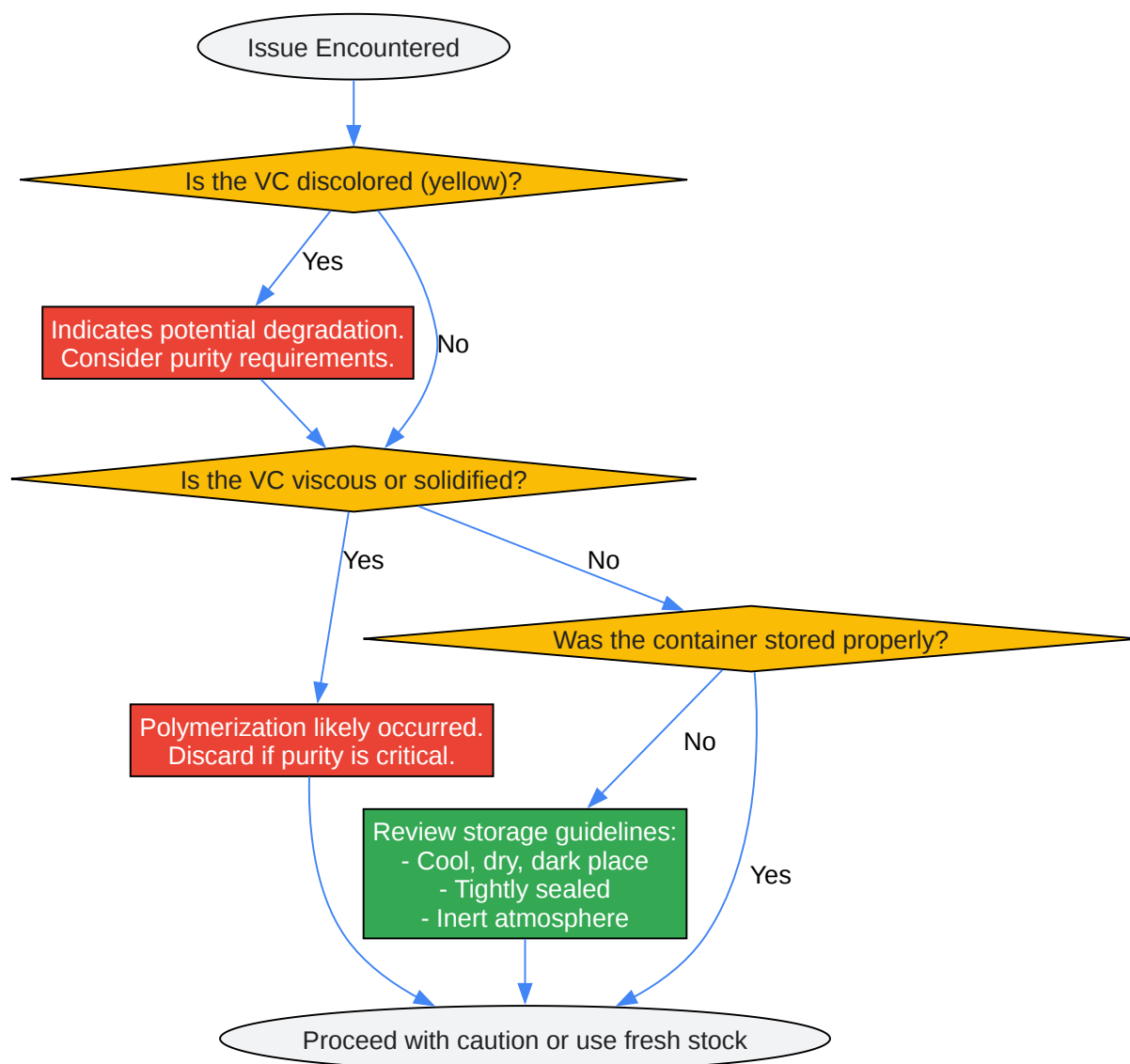


Figure 2: Troubleshooting Workflow for Vinylene Carbonate Issues

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References

- 1. Vinylene carbonate - Wikipedia [en.wikipedia.org]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. iolitec.de [iolitec.de]
- 5. chemos.de [chemos.de]
- 6. kishida.co.jp [kishida.co.jp]
- 7. products.pcc.eu [products.pcc.eu]
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